

# Essential Guide to the Proper Disposal of Disperse Blue 85

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## Compound of Interest

Compound Name: Disperse Blue 85

Cat. No.: B1198607

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For Immediate Implementation by Laboratory Professionals

This document provides critical safety and logistical guidance for the proper disposal of **Disperse Blue 85** (CAS No. 12222-83-2), a single azo dye. Adherence to these procedures is essential for ensuring personnel safety and environmental compliance. Given the absence of a specific Safety Data Sheet (SDS) in the readily available literature, these instructions are based on established best practices for hazardous chemical waste management and data from analogous disperse and azo dyes.

Disclaimer: Before handling or disposing of **Disperse Blue 85**, users must consult the manufacturer-specific Safety Data Sheet (SDS) for complete and detailed safety and disposal information. This guide is intended to supplement, not replace, the SDS.

## Immediate Safety and Handling Precautions

**Disperse Blue 85** is a dark blue powder that is insoluble in water.[1] Like many disperse and azo dyes, it should be handled as a hazardous substance with the potential for skin irritation, allergic skin reactions, and environmental toxicity.[2][3][4]

- Personal Protective Equipment (PPE): All handling of **Disperse Blue 85** must be conducted while wearing appropriate PPE. This includes, but is not limited to, chemical-resistant gloves (e.g., nitrile), safety goggles with side shields, and a lab coat.[5]

- Ventilation: Handle the powdered form of **Disperse Blue 85** in a well-ventilated area or under a chemical fume hood to minimize the risk of inhalation.[\[2\]](#)
- Spill Management: In the event of a spill, avoid generating dust. Use a dry clean-up method, such as gently sweeping or vacuuming with a HEPA-filtered vacuum. Place the spilled material and any contaminated cleaning materials into a sealed, labeled container for hazardous waste disposal.

## Step-by-Step Disposal Protocol

The fundamental principle for the disposal of **Disperse Blue 85** is to treat it as hazardous chemical waste. It must not be disposed of down the drain or in regular trash.[\[4\]](#)[\[6\]](#)

- Waste Identification and Segregation:
  - Isolate all waste containing **Disperse Blue 85**. This includes the pure compound, contaminated personal protective equipment, weighing boats, filter paper, and any solutions.
  - Do not mix **Disperse Blue 85** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan. Incompatible wastes can react violently or release toxic gases. For instance, acids should be stored separately from bases, and oxidizing agents from organic compounds.
- Packaging and Labeling:
  - Use a dedicated, leak-proof container that is compatible with the chemical. For solid waste, a securely sealed plastic bag or a wide-mouth plastic container is suitable. For liquid waste, use a screw-cap bottle, preferably plastic.
  - Affix a "Hazardous Waste" label to the container. The label must include:
    - The full chemical name: "**Disperse Blue 85**"
    - CAS Number: "12222-83-2"
    - The date when the waste was first added to the container.

- An indication of the hazards (e.g., "Irritant," "Skin Sensitizer," "Environmental Hazard").
- Storage:
  - Store the sealed waste container in a designated "Satellite Accumulation Area" (SAA).
  - The SAA must be at or near the point of generation and under the control of the laboratory personnel.
  - Ensure the storage area is secure, well-ventilated, and away from incompatible materials.
- Arrange for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
  - Provide the EHS department with all necessary information about the waste stream.
  - Do not accumulate more than 55 gallons of hazardous waste or one quart of acutely toxic waste in your SAA.

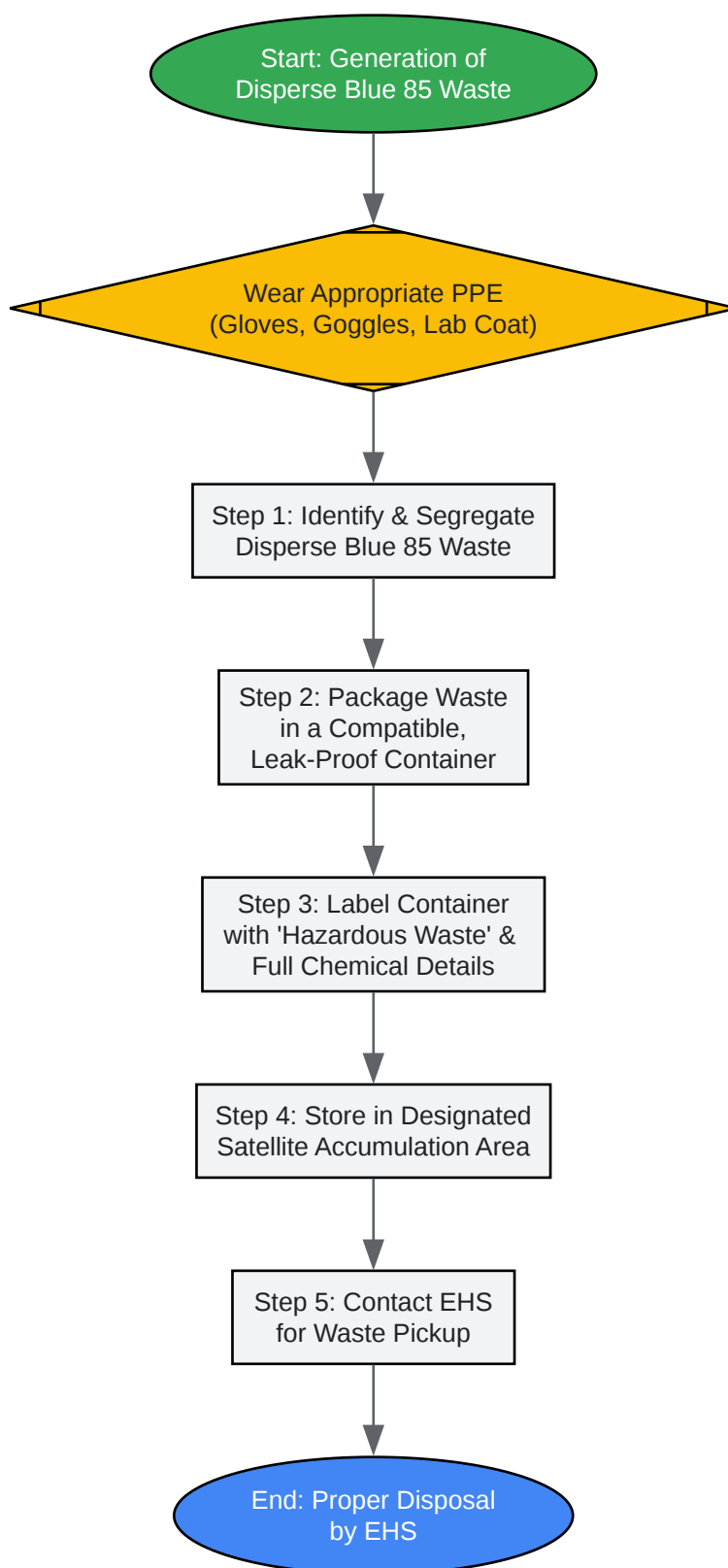
## Quantitative Data Summary

While specific quantitative data for **Disperse Blue 85** is limited, the following table summarizes key information and general limits for laboratory hazardous waste.

Parameter	Value/Guideline	Source
CAS Number	12222-83-2	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Formula	C18H14ClN5O5	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Weight	415.79	<a href="#">[1]</a> <a href="#">[7]</a>
Physical State	Dark blue powder	<a href="#">[1]</a>
Solubility in Water	Insoluble	<a href="#">[1]</a>
Maximum Hazardous Waste Accumulation	55 gallons	General Lab Guideline
Maximum Acutely Toxic Waste	1 quart (liquid) or 1 kg (solid)	General Lab Guideline

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Disperse Blue 85**.



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Caption: Workflow for the safe disposal of **Disperse Blue 85** waste.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. evansvanodine.co.uk [evansvanodine.co.uk]
- 4. A Brief History of Colour, the Environmental Impact of Synthetic Dyes and Removal by Using Laccases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. mimaki.com [mimaki.com]
- 7. CAS # 12222-83-2, Disperse Blue 85: more information. [www.chemblink.com]
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